

Filgotinib-d4: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Filgotinib-d4*

Cat. No.: *B15613052*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Filgotinib-d4**, a deuterated internal standard crucial for the accurate quantification of Filgotinib. This document synthesizes available data to offer a practical resource for the handling, storage, and application of **Filgotinib-d4** in a research and development setting.

Introduction to Filgotinib-d4

Filgotinib is a selective inhibitor of Janus kinase 1 (JAK1), a key enzyme in the signaling pathway of numerous pro-inflammatory cytokines. Its deuterated isotopologue, **Filgotinib-d4**, serves as an essential internal standard in bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), ensuring precise and accurate measurement of Filgotinib concentrations in biological matrices. The structural integrity and well-defined physicochemical properties of **Filgotinib-d4** are paramount for its function in pharmacokinetic and metabolic studies.

Solubility Profile

The solubility of a compound is a critical parameter for its formulation and in vitro testing. While extensive quantitative data for **Filgotinib-d4** is not publicly available, this guide provides a summary of its known solubility characteristics alongside those of its parent compound, Filgotinib.

Table 1: Solubility of Filgotinib and **Filgotinib-d4**

Compound	Solvent	Solubility	Temperature	Notes
Filgotinib	Dimethyl Sulfoxide (DMSO)	~15 mg/mL	Not Specified	Should be purged with an inert gas.
Dimethylformamide (DMF)	~15 mg/mL	Not Specified	Should be purged with an inert gas.	
1:5 solution of DMF:PBS (pH 7.2)	~0.15 mg/mL	Not Specified	Aqueous solutions are not recommended for storage for more than one day.	
Filgotinib-d4	Acetonitrile:Methanol (1:1)	Soluble	Not Specified	Qualitative data.
Dimethyl Sulfoxide (DMSO)	Soluble	Not Specified	Qualitative data.	

Stability Profile

The stability of **Filgotinib-d4** is crucial for its reliability as an internal standard. The data below summarizes the known stability of both Filgotinib and **Filgotinib-d4** under various conditions.

Table 2: Stability of Filgotinib and **Filgotinib-d4**

Compound	Condition	Duration	Stability
Filgotinib	Crystalline solid at -20°C	≥ 4 years	Stable
In mice plasma (Bench-top)	Not Specified	Stable	
In mice plasma (Freeze/thaw cycles)	Up to three cycles	Stable	
In mice plasma (Long-term storage)	Not Specified (at -80°C)	Stable	
Filgotinib-d4	Solid at -20°C	≥ 4 years	Stable

Experimental Protocols

Detailed methodologies are essential for replicating and building upon existing research. This section outlines a typical experimental protocol for the quantification of Filgotinib in biological samples using **Filgotinib-d4** as an internal standard, which inherently provides information on its handling and stability in an experimental setting.

Quantification of Filgotinib in Plasma using LC-MS/MS

This protocol is a composite of methodologies described in the scientific literature.

Objective: To determine the concentration of Filgotinib in plasma samples using a validated LC-MS/MS method with **Filgotinib-d4** as an internal standard.

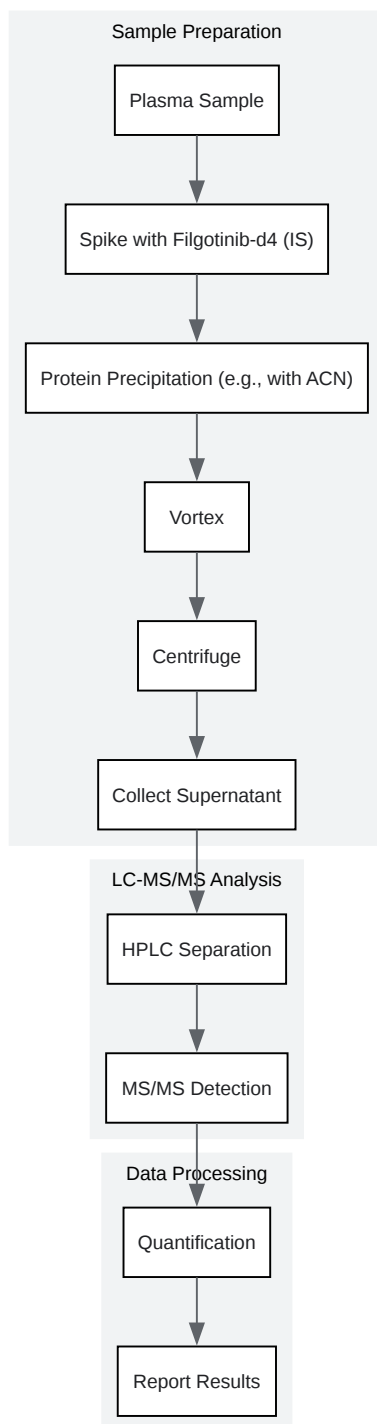
Materials:

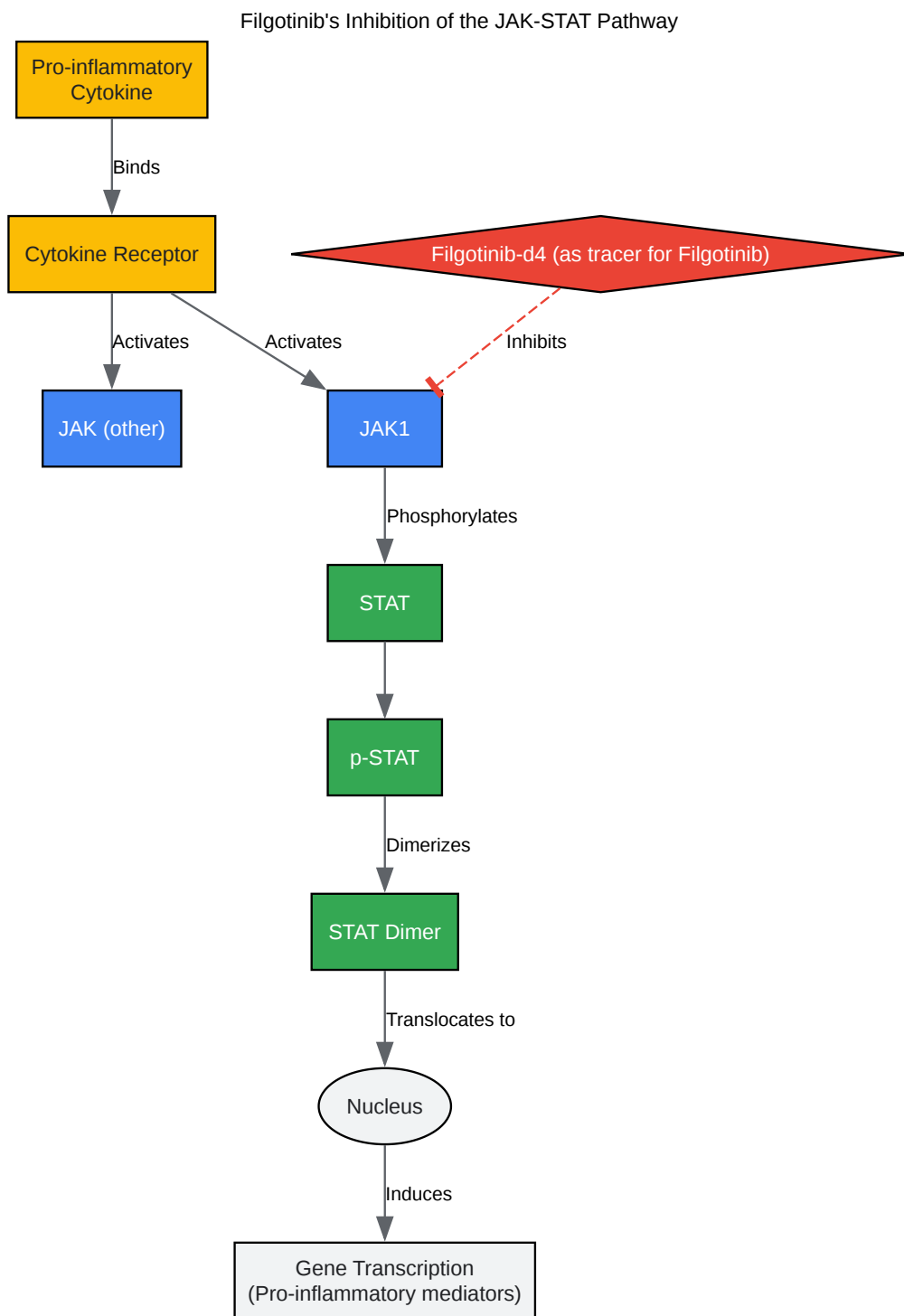
- Filgotinib and **Filgotinib-d4** reference standards
- Control plasma (e.g., rat, human)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade

- Formic acid, LC-MS grade
- Water, ultrapure
- Protein precipitation solvent (e.g., acetonitrile)

Workflow Diagram:

Experimental Workflow for Filgotinib Quantification





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